

2-Amino-4-methoxy-4-methylpentanoic Acid: Technical Profile & Synthesis Guide

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Compound of Interest

Compound Name: 2-Amino-4-methoxy-4-methylpentanoic acid

CAS No.: 1698493-03-6

Cat. No.: B2929146

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Chemical Identity & Structural Analysis

2-Amino-4-methoxy-4-methylpentanoic acid (also known as 4-Methoxyleucine or

-Methoxy-

-methyllucine) is a structural analog of L-leucine. It is characterized by the replacement of the

-hydrogen of the leucine side chain with a methoxy group, creating a sterically demanding and lipophilic tertiary ether moiety.

Core Identifiers

Parameter	Value
IUPAC Name	2-Amino-4-methoxy-4-methylpentanoic acid
Common Name	4-Methoxyleucine
CAS Number	1698493-03-6
Molecular Formula	
Molecular Weight	161.20 g/mol
SMILES	<chem>CC(C)(OC)CC(N)C(=O)O</chem>
InChI Key	LTDMWBCMUUSQGW-UHFFFAOYSA-N
Stereochemistry	Typically supplied as the (S)-enantiomer (L-isomer) for biological compatibility.

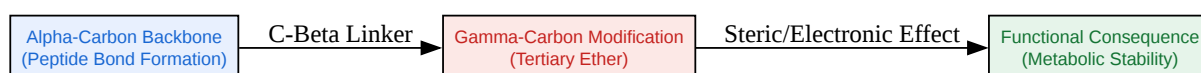
Structural Logic

The compound retains the

-amino acid backbone essential for peptide bond formation but introduces a gem-dimethyl-methoxy motif at the

-position.

- Significance: This modification prevents metabolic oxidation at the -carbon (a common degradation pathway for leucine) and alters the hydrogen-bonding potential of the side chain.
- Comparison: Unlike 4-hydroxyleucine (found in Fenugreek), the 4-methoxy variant is strictly hydrophobic at the side-chain terminus, making it a critical probe for hydrophobic pockets in receptors like mTORC1.



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Figure 1: Structural logic of 4-Methoxyleucine highlighting the functional impact of the gamma-modification.

Synthesis & Production Methodologies

The synthesis of **2-Amino-4-methoxy-4-methylpentanoic acid** is non-trivial due to the steric hindrance at the tertiary

-carbon. The most robust route involves the functionalization of a dehydroleucine precursor.

Protocol: Solvomercuration-Demercuration Route

This method is preferred for its regioselectivity, ensuring the methoxy group adds to the tertiary carbon (Markovnikov addition).

Phase 1: Precursor Assembly

- Starting Material: Diethyl acetamidomalonate and Methallyl chloride (3-chloro-2-methylpropene).
- Alkylation: React in ethanol with Sodium Ethoxide (NaOEt) at reflux.
 - Mechanism:[\[1\]](#) The enolate of acetamidomalonate attacks the primary halide of methallyl chloride.
 - Product: Diethyl 2-acetamido-2-(2-methylallyl)malonate.
- Decarboxylation: Hydrolysis with dilute HCl followed by heat yields 4,5-Dehydroleucine (2-amino-4-methylpent-4-enoic acid).

Phase 2: Functionalization (The Critical Step)

This phase installs the methoxy group.

- Protection: Protect the amine (N-Boc) and carboxyl (Methyl ester) groups to prevent side reactions.
 - Reagent:

,

or

.

- Solvomercuration:
 - Dissolve the protected intermediate in Methanol.
 - Add Mercuric Acetate (

) (1.1 eq).
 - Condition: Stir at

for 2-4 hours.
 - Mechanism:[1] Electrophilic attack of

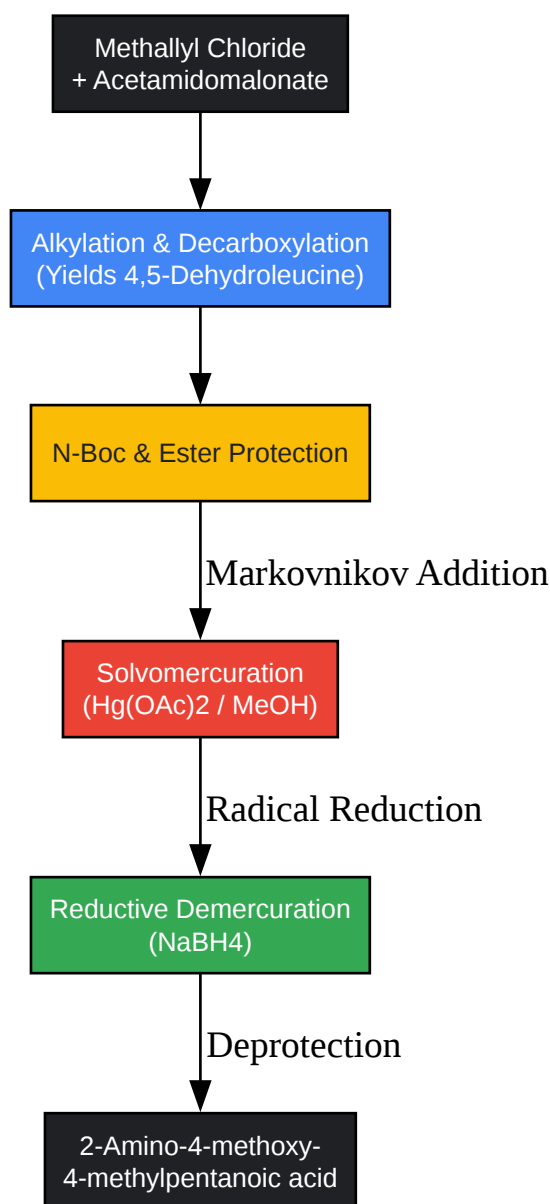
on the double bond forms a mercurinium ion, which is opened by methanol at the more substituted (tertiary) carbon.
- Demercuration:
 - Add Sodium Borohydride (

) in NaOH solution at

.
 - Result: The C-Hg bond is reduced to a C-H bond, leaving the methoxy group intact.

Phase 3: Deprotection

- Ester Hydrolysis: LiOH in THF/Water.
- Boc Removal: TFA/DCM (1:1) or 4M HCl in Dioxane.
- Purification: Ion-exchange chromatography (Dowex 50W) or Preparative HPLC.



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Figure 2: Step-by-step synthesis pathway via the solvomercuration of dehydroleucine.

Applications in Research & Drug Development

A. mTORC1 Signaling Probe

The mechanistic target of rapamycin complex 1 (mTORC1) is a central regulator of cell growth, primarily sensed via cytosolic leucine levels.

- Mechanism: Leucine binds to Sestrin2, causing it to dissociate from GATOR2, thereby activating mTORC1.
- Utility: 4-Methoxyleucine acts as a non-metabolizable leucine mimetic. It binds to Sestrin2 with distinct kinetics, allowing researchers to decouple the signaling function of leucine from its metabolic consumption (protein synthesis/oxidation).

B. Diagnostic Substrate (Microbiology)

Derivatives of 4-methoxyleucine (specifically chromogenic amides like 4-methoxyleucine-naphthylamide) are used to identify pathogenic bacteria.

- Target: *Neisseria gonorrhoeae*.^{[2][3]}
- Action: This bacterium expresses a specific 4-methoxyleucine aminopeptidase.
- Readout: Hydrolysis of the substrate releases
-naphthylamine, which reacts with a diazonium salt (e.g., Fast Garnet GBC) to produce a visible color change. This distinguishes *N. gonorrhoeae* from other *Neisseria* species.^{[2][3]}

C. Peptide Engineering (ADCs & Therapeutics)

In Antibody-Drug Conjugates (ADCs) and therapeutic peptides, replacing Leucine with 4-Methoxyleucine offers:

- Proteolytic Resistance: The bulky
-ether hinders access by chymotrypsin-like proteases.
- Lipophilicity Modulation: The methoxy group reduces the overall lipophilicity (
) compared to a pure hydrocarbon chain, potentially improving solubility without sacrificing receptor fit.

Analytical Data & Specifications

For quality control (QC) in research settings, the following specifications are standard.

Test	Specification	Method
Purity	(typically 98%)	HPLC (C18 column, Acetonitrile/Water gradient)
Appearance	White to off-white crystalline powder	Visual Inspection
Proton NMR ()	0.95 (s, 3H), 1.05 (s, 3H), 1.8-2.0 (m, 2H), 3.1 (s, 3H), 3.8 (t, 1H)	400 MHz NMR
Mass Spectrometry		ESI-MS
Solubility	Soluble in Water, Methanol; Slightly soluble in Ethanol	Saturation test

References

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